

A Comparative Guide to Rifamycin Derivatives: Efficacy and Experimental Validation

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Compound of Interest

Compound Name: Amycolatopsin B

Cat. No.: B10823658

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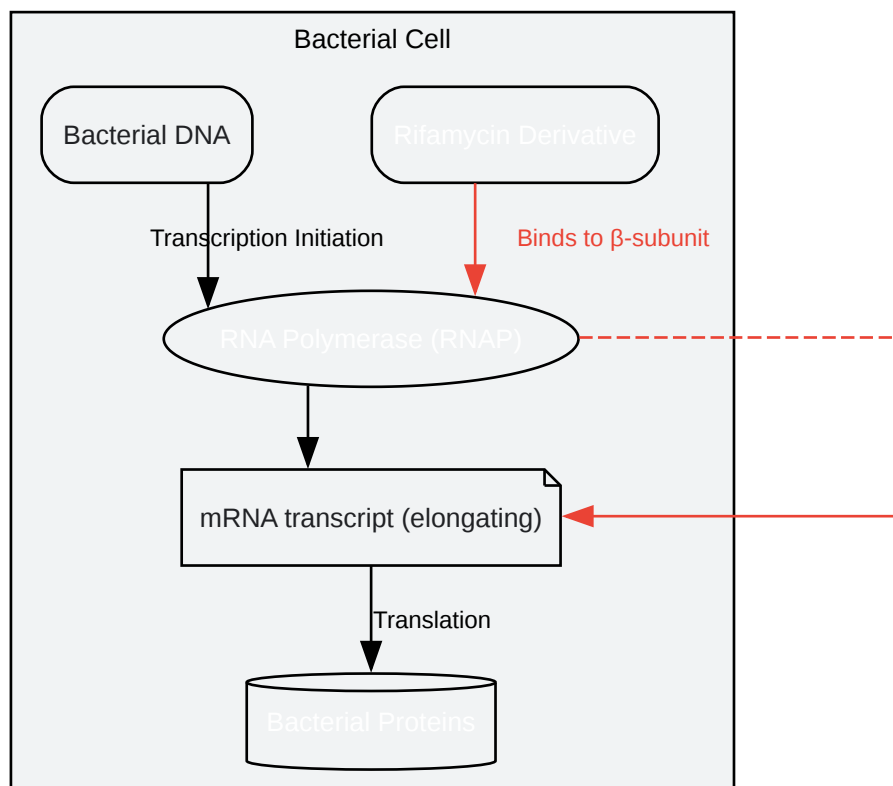
For Researchers, Scientists, and Drug Development Professionals

The emergence of antibiotic resistance necessitates a thorough understanding of the performance of existing antimicrobial agents. This guide provides a detailed comparison of key rifamycin derivatives—Rifampicin, Rifabutin, Rifapentine, and Rifaximin—supported by experimental data. Rifamycins, a class of antibiotics originally isolated from *Amycolatopsis rifamycinica*, are cornerstone treatments for mycobacterial infections and are gaining attention for other bacterial pathogens.

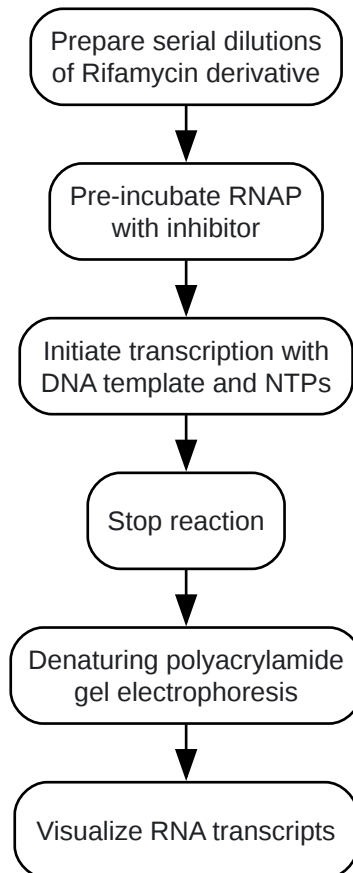
Mechanism of Action: Inhibition of Bacterial RNA Polymerase

Rifamycins exert their bactericidal effects by specifically targeting the β -subunit of bacterial DNA-dependent RNA polymerase (RNAP), the enzyme responsible for transcribing DNA into RNA.[1][2] This binding occurs in a pocket within the DNA/RNA channel, distinct from the enzyme's active site.[3] The antibiotic does not prevent the initiation of transcription but instead physically blocks the path of the elongating RNA transcript after only two to three nucleotides have been added.[3] This steric hindrance leads to the cessation of RNA synthesis and, ultimately, bacterial cell death. The significant structural differences between bacterial and human RNAP account for the selective toxicity of rifamycins.[2]

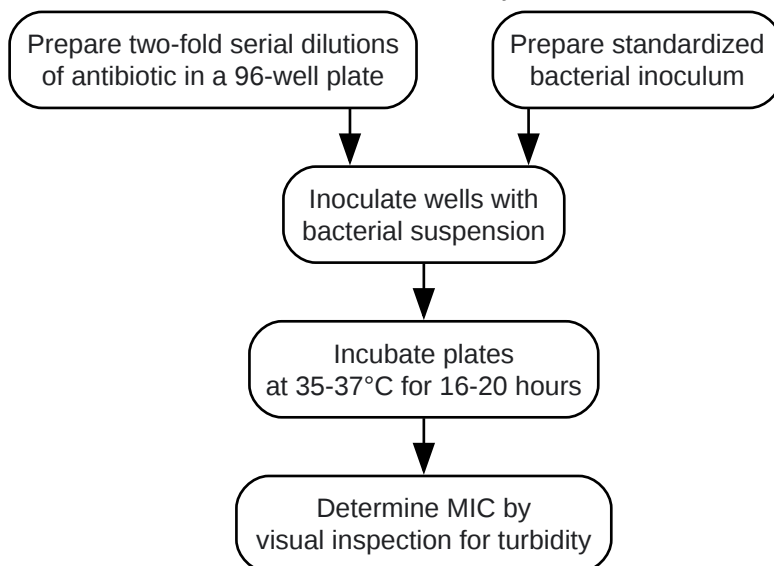
Mechanism of Rifamycin Action



RNA Polymerase Inhibition Assay Workflow



Broth Microdilution MIC Assay Workflow

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References

- 1. Inhibition of RNA Polymerase by Rifampicin and Rifamycin-Like Molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Inhibition of RNA Polymerase by Rifampicin and Rifamycin-Like Molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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